

Application Notes and Protocols for the BX048 Magnet in Magnetic Tweezers Design

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Compound of Interest

Compound Name: BX048

Cat. No.: B3268316

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Magnetic Tweezers (MT) are a powerful single-molecule biophysics technique used to apply forces and torques to macromolecules, such as DNA and proteins.^{[1][2][3][4]} This method allows for the precise measurement of mechanical properties, the study of molecular motors, and the real-time observation of enzymatic activities.^{[1][2][5]} A critical component of any magnetic tweezers setup is the permanent magnet used to generate the magnetic field. The **BX048**, a high-strength Neodymium block magnet, is well-suited for this application due to its strong magnetic field and specific geometry. These application notes provide detailed specifications for the **BX048** magnet, a guide for its integration into a magnetic tweezers system, and protocols for key single-molecule experiments.

BX048 Magnet: Specifications and Characteristics

The **BX048** is a Grade N42 Neodymium (NdFeB) rare-earth magnet, which provides a strong magnetic field in a compact size, making it ideal for generating the piconewton-scale forces required for single-molecule manipulation.^{[6][7][8]} Its properties are summarized below.

Table 1: Quantitative Specifications of the **BX048** Magnet

Parameter	Value	Unit	Source(s)
Material	Neodymium Iron Boron (NdFeB)	-	[6] [7]
Grade	N42	-	[6] [7] [8]
Dimensions (L x W x T)	1 x 1/4 x 1/2	inches	[6] [7] [8] [9]
	25.4 x 6.35 x 12.7	mm	[9]
Magnetization Direction	Through Thickness (1/2" dimension)	-	[6] [7] [8]
Coating	Nickel (Ni-Cu-Ni)	-	[6] [7] [8]
Pull Force (Case 1)	~18.71	lbs	[6] [8] [9]
	~8.49	kg	[9]
Surface Field	4876 - 5876	Gauss	[7] [9]
Remanence (Brmax)	13,200	Gauss	[7]
Maximum Energy Product (BHmax)	42	MGOe	[7]
Max Operating Temperature	176 / 80	°F / °C	[7] [9]
Weight	0.542 - 0.544	oz	[6] [7] [9]

| | 15.37 - 15.42 | g |[\[6\]](#)[\[7\]](#)[\[9\]](#) |

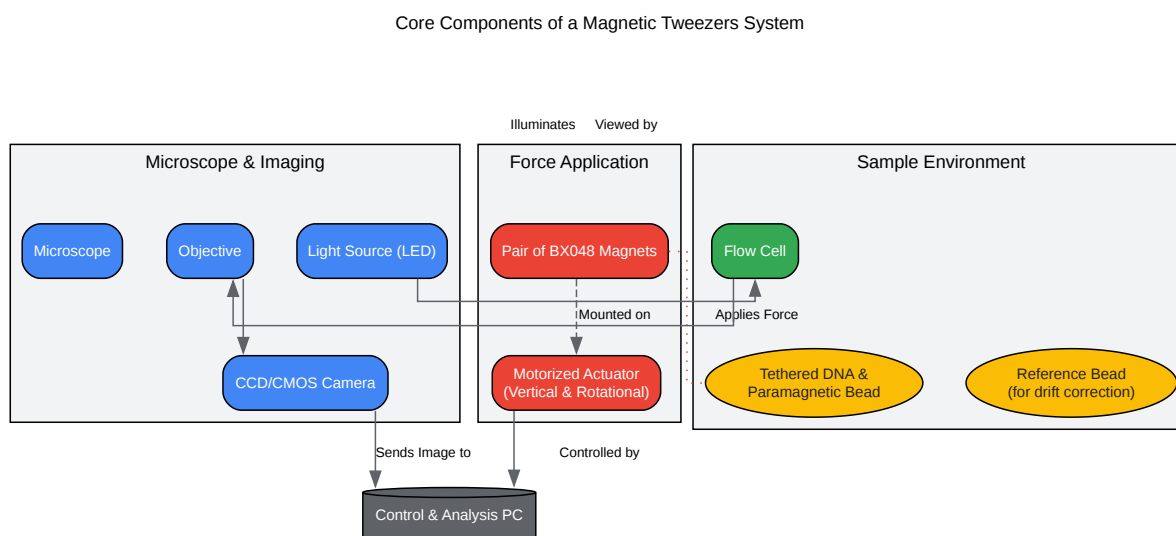
Pull Force Case 1 represents the force required to pull the magnet directly from a flat, thick steel plate.[\[9\]](#)

Application Note: System Design and Integration

A typical magnetic tweezers setup consists of an inverted microscope, a CCD/CMOS camera for imaging, a microfluidic flow cell to house the sample, and a pair of **BX048** magnets

mounted on a translation stage to control the force.[2][3][4] The force is applied to a superparamagnetic bead, which is tethered to a surface by the molecule of interest.[3]

The force exerted on the bead is proportional to the gradient of the magnetic field.[2][10] By moving the **BX048** magnets vertically with a motorized actuator, the distance between the magnets and the bead changes, thus modulating the applied force.[2] Rotating the pair of magnets allows for the application of torque, which is essential for studying DNA supercoiling. [3][10]



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Caption: A diagram showing the core components of a magnetic tweezers instrument.

Experimental Protocols

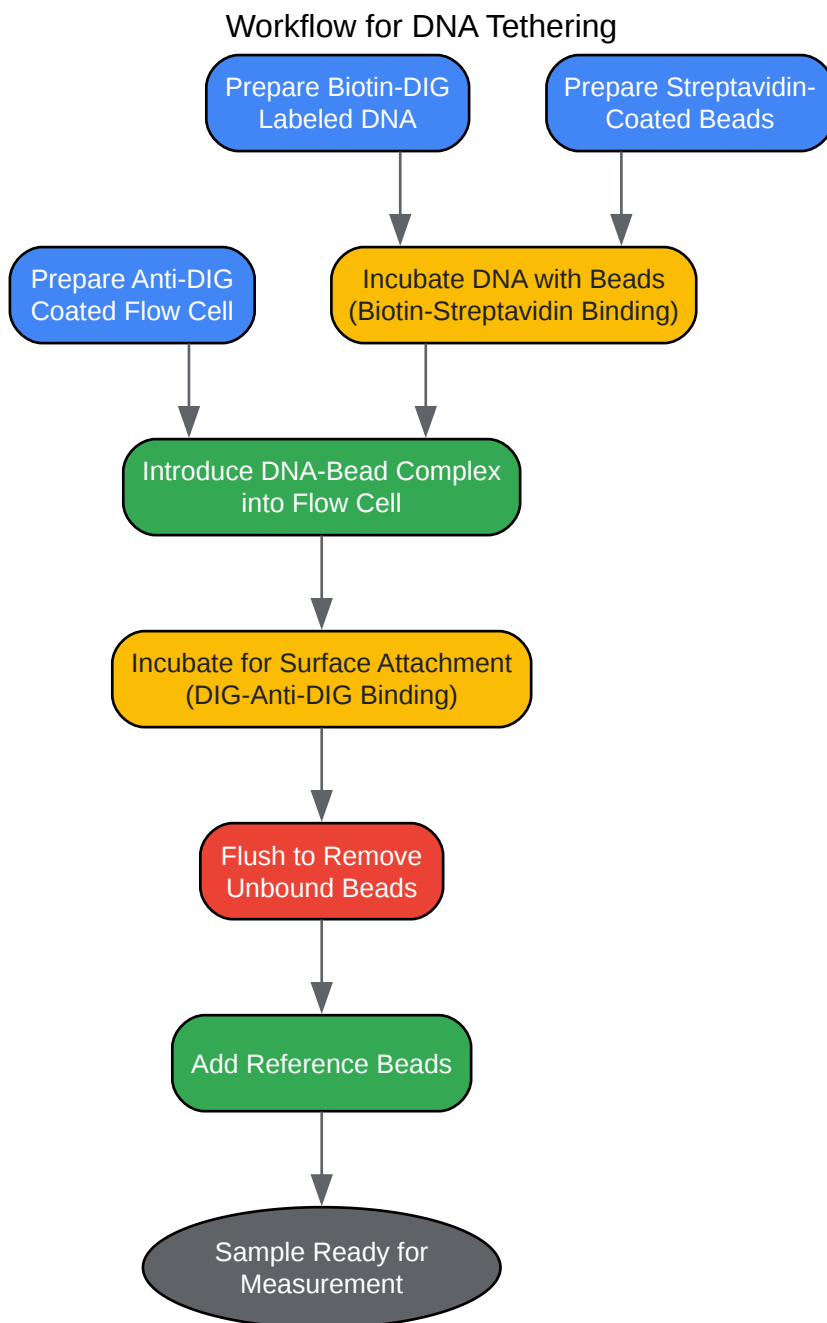
Protocol 1: Sample Preparation and DNA Tethering

This protocol describes the standard method for tethering DNA molecules between a functionalized glass surface and superparamagnetic beads inside a flow cell.

Methodology:

- Flow Cell Preparation: Construct a flow cell using two glass coverslips separated by double-sided tape, creating a channel for fluid exchange.
- Surface Functionalization:
 - Thoroughly clean the bottom coverslip.
 - Coat the inside surface with nitrocellulose or a solution of anti-digoxigenin (Anti-DIG) to serve as an anchor for the DNA.
- DNA Preparation:
 - Use a DNA construct (e.g., lambda DNA) functionalized with multiple biotin molecules on one end and multiple digoxigenin molecules on the other.
- Bead Preparation:
 - Use superparamagnetic beads (e.g., 1-2.8 μm diameter) coated with streptavidin.
 - Wash the beads in a suitable buffer (e.g., PBS) to remove preservatives.
- Tethering Procedure:
 - Incubate the streptavidin-coated beads with the biotin-DIG labeled DNA for 10-15 minutes to allow binding.
 - Introduce the DNA-bead solution into the Anti-DIG coated flow cell.
 - Allow 10-15 minutes for the digoxigenin end of the DNA to bind to the Anti-DIG on the surface, forming specific tethers.
 - Flush the channel with buffer to remove any unbound beads.

- Add a final solution containing a low concentration of non-tethered beads that will adhere to the surface to serve as reference points for drift correction.[2][10]



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Caption: The experimental workflow for preparing a DNA-tethered bead sample.

Protocol 2: Force Calibration

The force exerted by the magnets is not measured directly but is calibrated by analyzing the Brownian motion (thermal fluctuations) of the tethered bead.^{[3][10]} For a given force F , the bead acts as an inverted pendulum, and its lateral variance $\langle \delta x^2 \rangle$ is inversely proportional to the force.

Methodology:

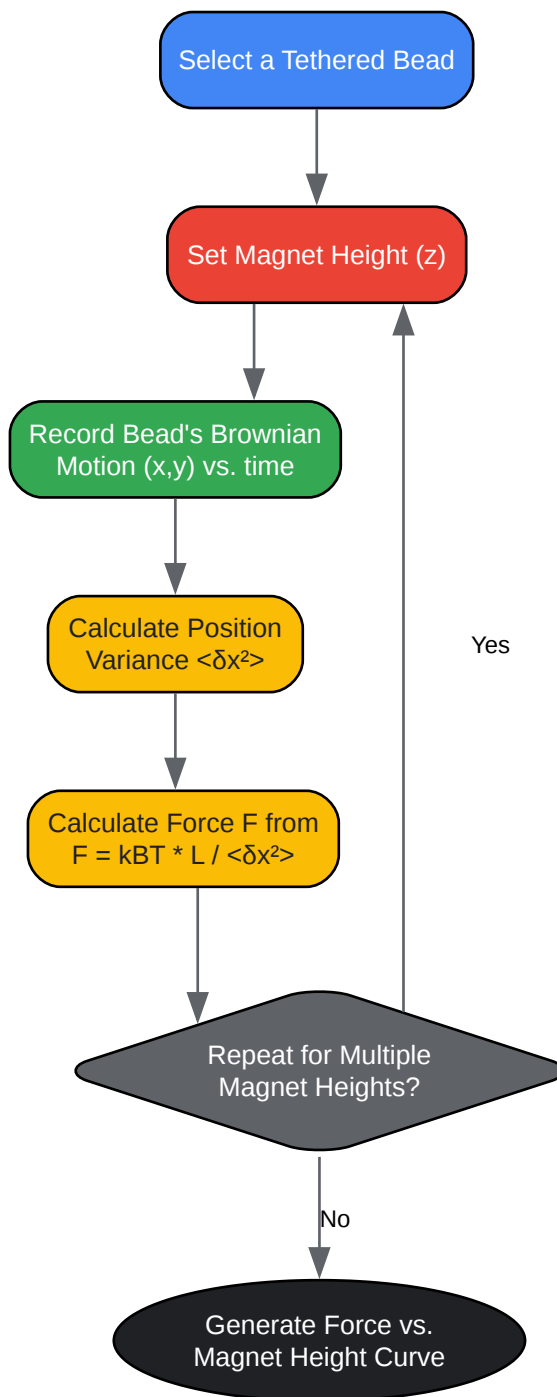
- **Locate a Tethered Bead:** Identify a single, tethered bead that exhibits free movement, distinct from beads stuck to the surface.
- **Set Magnet Position:** Move the **BX048** magnets to a known height (z) above the flow cell.
- **Acquire Data:** Record a video of the bead's position (x, y) at a high frame rate (e.g., >100 Hz) for a duration of 30-60 seconds.
- **Calculate Variance:** Analyze the recorded trajectory to calculate the variance of the bead's position in the directions perpendicular to the force ($\langle \delta x^2 \rangle$ and $\langle \delta y^2 \rangle$).
- **Calculate Force:** Use the equipartition theorem to calculate the force:
 - $F = (k_B T * L) / \langle \delta x^2 \rangle$
 - Where k_B is the Boltzmann constant, T is the absolute temperature, and L is the extension of the DNA molecule.
- **Repeat for Calibration Curve:** Repeat steps 2-5 for multiple magnet heights to generate a calibration curve that relates magnet position to applied force. This relationship is often fit to an exponential function.^[10]

Table 2: Example Template for Force Calibration Data

Magnet Height (mm)	Bead Extension, L (μm)	Position Variance, $\langle \delta x^2 \rangle$ (nm^2)	Calculated Force (pN)
1.0			
1.5			
2.0			
3.0			
4.0			

| 5.0 | | | |

Workflow for Force Calibration



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Caption: The iterative process for calibrating the force applied by the magnets.

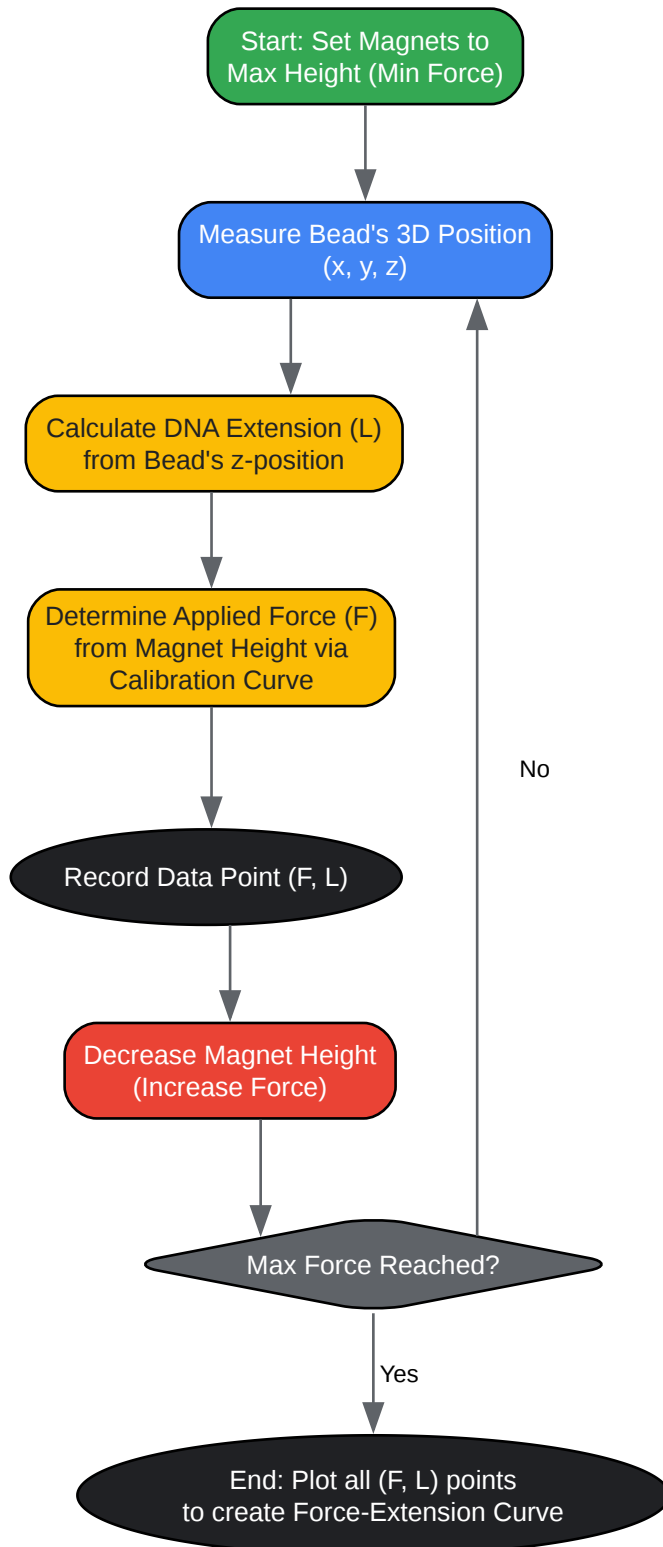
Protocol 3: Force-Extension Measurement of dsDNA

This protocol details how to measure the elasticity of a single double-stranded DNA (dsDNA) molecule.

Methodology:

- **Calibrate Force:** Ensure the force-distance relationship for the **BX048** magnet pair has been accurately calibrated as described in Protocol 2.
- **Select Tethered Molecule:** Identify a suitable DNA-tethered bead.
- **Apply Low Force:** Start with the magnets at a high position, corresponding to a low stretching force (e.g., < 0.5 pN).
- **Measure Extension:** Determine the vertical position (z-position) of the bead. The extension of the DNA is the difference between the bead's z-position and the surface z-position (determined from a reference bead). Bead z-position is typically found by analyzing its diffraction ring pattern.[\[2\]](#)[\[4\]](#)
- **Increase Force Stepwise:** Move the magnets incrementally closer to the flow cell to apply increasing amounts of force. At each step, wait for the system to equilibrate and then record the corresponding DNA extension.
- **Generate Curve:** Plot the applied force (pN) versus the measured extension (μm).
- **Data Modeling:** Fit the resulting force-extension curve to a polymer model, such as the Worm-Like Chain (WLC) model, to extract key biophysical parameters like the persistence length and contour length of the DNA molecule.[\[11\]](#)

Logic for a Force-Extension Experiment

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Caption: Logical workflow for acquiring force-extension data on a single molecule.

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References

- 1. researchgate.net [researchgate.net]
- 2. eng.uc.edu [eng.uc.edu]
- 3. biophysik.physik.uni-muenchen.de [biophysik.physik.uni-muenchen.de]
- 4. nynkedekkerlab.tudelft.nl [nynkedekkerlab.tudelft.nl]
- 5. researchgate.net [researchgate.net]
- 6. 1 x 1/4 x 1/2 inch thick Block Magnets BX048 Magnet [albmagnets.com]
- 7. edgemagnets.com [edgemagnets.com]
- 8. BX048 Neodymium Block Magnet, 1" X 1/4" X 1/2" Thick - Heeger Magnet [nibmagnet.com]
- 9. 1 x 1/4 x 1/2 Inch Neodymium Rare Earth Bar Magnet N42 bx048 | K&J Magnetics [kjmagnetics.com]
- 10. Frontiers | A Guide to Magnetic Tweezers and Their Applications [frontiersin.org]
- 11. Quantitative Guidelines for Force Calibration through Spectral Analysis of Magnetic Tweezers Data - PMC [pmc.ncbi.nlm.nih.gov]
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